

Application Notes and Protocols for NDM-1 Inhibitor-5

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Compound of Interest

Compound Name: NDM-1 inhibitor-5

Cat. No.: B12384531

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and use of **NDM-1 inhibitor-5** (also known as compound 57), a potent non- β -lactam inhibitor of New Delhi metallo- β -lactamase-1 (NDM-1). This aurone derivative has demonstrated significant inhibitory activity and synergistic effects with antibiotics like meropenem.

Introduction

New Delhi metallo- β -lactamase-1 (NDM-1) is a major contributor to antibiotic resistance, conferring bacteria with the ability to hydrolyze a broad spectrum of β -lactam antibiotics. **NDM-1 inhibitor-5** is a valuable tool for researchers studying mechanisms of antibiotic resistance and developing new therapeutic strategies. It has a reported K_i of 2.5 μM and has been shown to restore the efficacy of antibiotics against NDM-1 producing bacteria.

Physicochemical Properties and Solubility

Proper dissolution of **NDM-1 inhibitor-5** is critical for accurate and reproducible experimental results. The following table summarizes its known solubility.

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 20 mM	NDM-1 inhibitor-5 is readily soluble in DMSO. Stock solutions are typically prepared at this concentration.
Aqueous Buffers (e.g., PBS)	Poorly soluble	Direct dissolution in aqueous buffers is not recommended due to low solubility, which can lead to precipitation and inaccurate concentrations in assays.

Note: For most biological assays, a final DMSO concentration of $\leq 0.5\%$ is recommended to avoid solvent-induced artifacts.

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **NDM-1 inhibitor-5** for serial dilution in experimental assays.

Materials:

- **NDM-1 inhibitor-5** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips

Protocol:

- Equilibrate **NDM-1 inhibitor-5** to room temperature before opening the vial to prevent condensation.

- Weigh the required amount of **NDM-1 inhibitor-5** powder using an analytical balance.
- Add the appropriate volume of anhydrous DMSO to achieve a 20 mM stock solution. For example, for a compound with a molecular weight of 389.44 g/mol, dissolve 3.9 mg in 500 μ L of DMSO.
- Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C for short-term storage (weeks) or -80°C for long-term storage (months).

NDM-1 Enzyme Inhibition Assay (Nitrocefin-based)

Objective: To determine the inhibitory activity of **NDM-1 inhibitor-5** against NDM-1 using a chromogenic substrate.

Materials:

- **NDM-1 inhibitor-5** stock solution (20 mM in DMSO)
- Recombinant NDM-1 enzyme
- Nitrocefin (chromogenic β -lactamase substrate)
- Assay buffer (e.g., 50 mM HEPES, pH 7.5, containing 100 μ M ZnCl₂)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 490 nm

Protocol:

- Prepare serial dilutions of **NDM-1 inhibitor-5** from the 20 mM stock solution in the assay buffer. Ensure the final DMSO concentration in the assay does not exceed 0.5%.

- In a 96-well plate, add the diluted **NDM-1 inhibitor-5** to the wells. Include a positive control (e.g., EDTA, a known MBL inhibitor) and a negative control (assay buffer with DMSO, no inhibitor).
- Add the recombinant NDM-1 enzyme to each well (except for the no-enzyme control) to a final concentration of approximately 5 nM.
- Incubate the plate at room temperature for 10-15 minutes to allow the inhibitor to bind to the enzyme.
- Initiate the reaction by adding nitrocefin to each well to a final concentration of 100 μ M.
- Immediately monitor the change in absorbance at 490 nm over time using a microplate reader. The rate of nitrocefin hydrolysis is proportional to the NDM-1 activity.
- Calculate the percentage of inhibition for each concentration of **NDM-1 inhibitor-5** and determine the IC₅₀ value.

Checkerboard Assay for Synergy with Antibiotics

Objective: To assess the synergistic effect of **NDM-1 inhibitor-5** in combination with a β -lactam antibiotic (e.g., meropenem) against an NDM-1 producing bacterial strain.

Materials:

- **NDM-1 inhibitor-5** stock solution (20 mM in DMSO)
- Meropenem stock solution
- NDM-1 producing bacterial strain (e.g., E. coli expressing blaNDM-1)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microplates
- Bacterial incubator

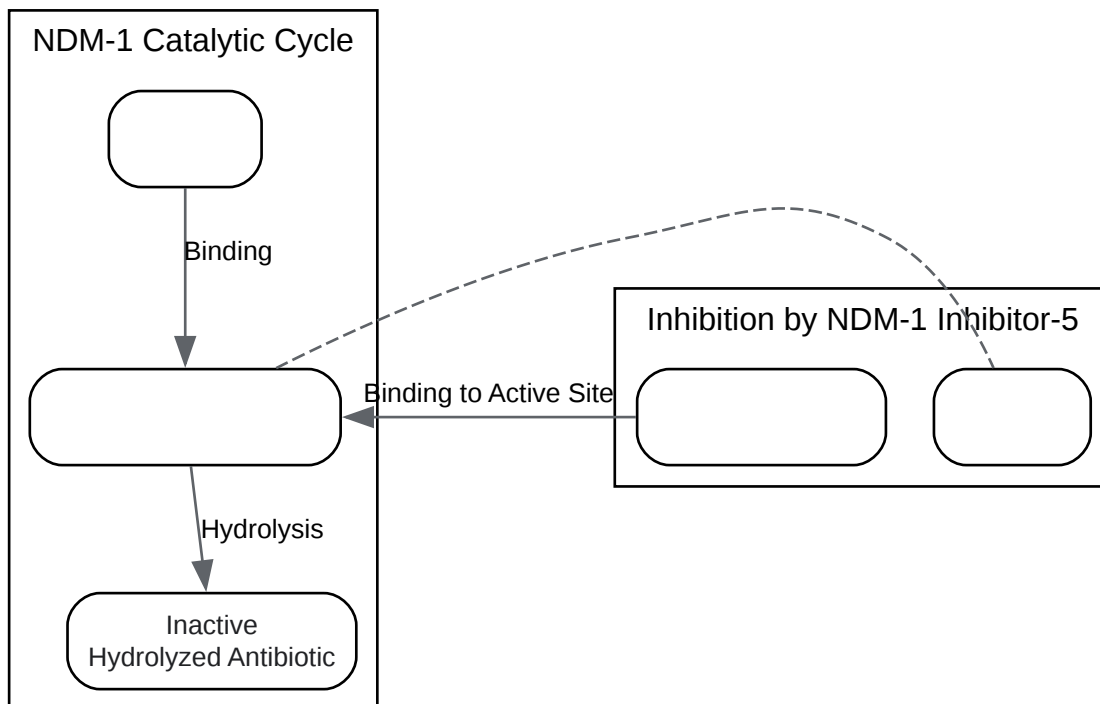
Protocol:

- Prepare a bacterial suspension of the NDM-1 producing strain and adjust it to a 0.5 McFarland standard.
- In a 96-well microplate, prepare a two-dimensional serial dilution of both **NDM-1 inhibitor-5** and meropenem in CAMHB. This will create a matrix of varying concentrations of both compounds.
- Inoculate each well with the prepared bacterial suspension.
- Incubate the plate at 37°C for 18-24 hours.
- Determine the Minimum Inhibitory Concentration (MIC) of meropenem alone and in combination with different concentrations of **NDM-1 inhibitor-5** by observing the lowest concentration that inhibits visible bacterial growth.
- Calculate the Fractional Inhibitory Concentration Index (FICI) to quantify the synergy. An FICI of ≤ 0.5 is generally considered synergistic.

Visual Representations

Signaling Pathway

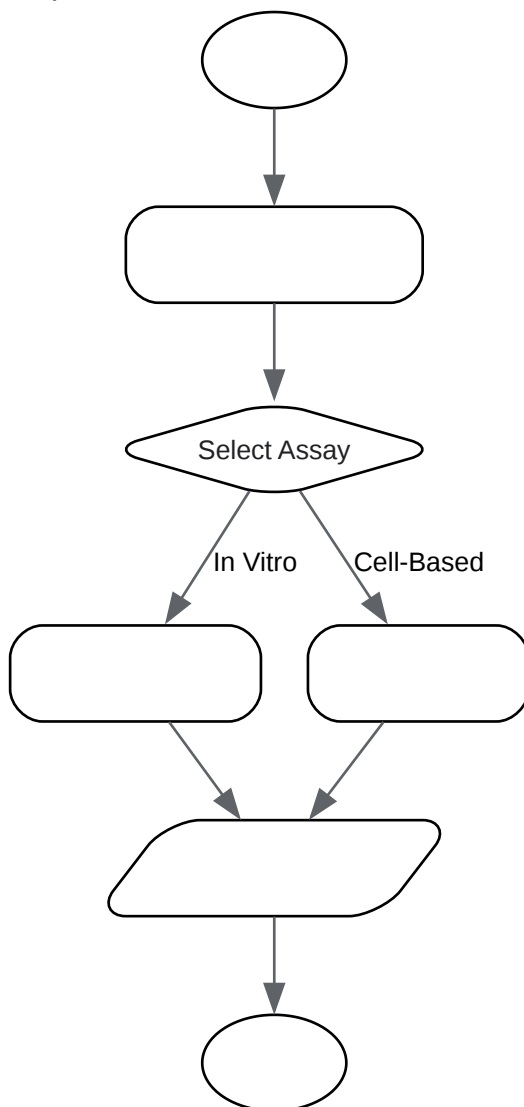
Mechanism of NDM-1 and Inhibition

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Caption: NDM-1 Inhibition Pathway

Experimental Workflow

General Experimental Workflow for NDM-1 Inhibitor-5



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